

A Technical Guide to the Solubility of 2,5-Dimethoxytetrahydrofuran in Organic Solvents

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of the solubility characteristics of 2,5-dimethoxytetrahydrofuran, a key intermediate in organic synthesis.[1][2] [3] While extensive quantitative solubility data is not readily available in published literature, this document compiles the existing qualitative information and presents a detailed, generalized experimental protocol for its quantitative determination. This guide is intended to support researchers and professionals in the effective use of 2,5-dimethoxytetrahydrofuran in various chemical and pharmaceutical applications.[4]

Introduction

2,5-Dimethoxytetrahydrofuran is a versatile heterocyclic organic compound. It serves as a valuable intermediate and building block in the synthesis of more complex molecules, including pharmaceuticals like atropine sulfate and as a precursor to butanediol.[1][2] Its utility in proteomics research, as a photographic hardener, and as a disinfectant further highlights its importance.[1] Understanding its solubility in various organic solvents is critical for its application in reaction chemistry, formulation development, and purification processes. This guide summarizes the known solubility properties of 2,5-dimethoxytetrahydrofuran and provides a robust methodology for further experimental determination.

Physical and Chemical Properties



2,5-Dimethoxytetrahydrofuran is a colorless to light yellow liquid at room temperature.[2][4] A summary of its key physical properties is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₂ O ₃	[5]
Molecular Weight	132.16 g/mol	[5][6]
Appearance	Colorless to light yellow liquid	[2][4]
Density	1.02 - 1.023 g/mL at 20-25 °C	[2][5]
Boiling Point	145-147 °C at 760 mmHg	[1][2][5]
Melting Point	-45 °C	[1][4][7]
Refractive Index	n20/D 1.418	[1][5]
Flash Point	38 °C (100.4 °F) - closed cup	[5]

Solubility of 2,5-Dimethoxytetrahydrofuran

A thorough review of scientific literature indicates a lack of comprehensive quantitative data on the solubility of 2,5-dimethoxytetrahydrofuran across a wide range of organic solvents. However, qualitative descriptions of its solubility are available from various chemical suppliers and databases.

The available qualitative solubility information is summarized in Table 2. The term "miscible" implies that the solute and solvent mix in all proportions to form a homogeneous solution.



Solvent	Solubility	Reference(s)
Methanol	Miscible	[1][2]
Diethyl Ether	Miscible	[1][2]
Tetrahydrofuran (THF)	Miscible	[1][2]
Alcohol (general)	Soluble	[7]
Water	Immiscible / Practically Insoluble	[1][2]

Note: One source described the compound as "very soluble" in water, which contradicts several other sources that state it is immiscible or practically insoluble.[8] Researchers should verify this property for their specific application.

As of this review, specific quantitative solubility data (e.g., in g/100 mL, molarity, or mole fraction at specified temperatures) for 2,5-dimethoxytetrahydrofuran in a broad spectrum of organic solvents is not available in the public domain literature. The following section provides a detailed experimental protocol to enable researchers to determine this data.

Experimental Protocol for Solubility Determination

This section outlines a generalized protocol for the quantitative determination of the solubility of a liquid solute, such as 2,5-dimethoxytetrahydrofuran, in an organic solvent. The method described is a common approach based on achieving equilibrium and quantifying the solute concentration in the saturated solution.[9][10]

A supersaturated solution of the solute (2,5-dimethoxytetrahydrofuran) in the chosen solvent is prepared at a controlled temperature. The mixture is allowed to equilibrate, resulting in a saturated solution with any excess solute forming a separate phase. An aliquot of the saturated liquid phase is carefully removed, diluted, and analyzed using a suitable analytical technique (e.g., Gas Chromatography) to determine the solute concentration.

- 2,5-Dimethoxytetrahydrofuran (≥98% purity)
- Selected organic solvents (analytical grade)



- Temperature-controlled shaker or water bath
- Calibrated thermometer
- Glass vials with screw caps
- Volumetric flasks and pipettes
- Syringes and syringe filters (PTFE, 0.22 μm)
- Gas Chromatograph with a Flame Ionization Detector (GC-FID) or Mass Spectrometer (GC-MS)
- Analytical balance
- Preparation of the Solvent/Solute Mixture:
 - Add a measured volume of the chosen organic solvent to a series of glass vials.
 - Add an excess amount of 2,5-dimethoxytetrahydrofuran to each vial to ensure that a saturated solution can be formed.
 - Securely cap the vials to prevent solvent evaporation.
- · Equilibration:
 - Place the vials in a temperature-controlled shaker or water bath set to the desired experimental temperature (e.g., 25 °C).
 - Agitate the mixtures for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours). The time required for equilibration should be determined empirically.
- Sample Collection:
 - After equilibration, stop the agitation and allow the vials to stand undisturbed in the temperature bath for several hours to allow for phase separation.



- Carefully withdraw a precise aliquot of the clear, saturated supernatant using a prewarmed syringe to prevent precipitation upon cooling.
- Immediately filter the aliquot through a syringe filter into a pre-weighed volumetric flask.
- · Sample Preparation for Analysis:
 - Determine the weight of the collected filtrate.
 - Dilute the filtrate to the mark with the same solvent.
 - Prepare a series of calibration standards of 2,5-dimethoxytetrahydrofuran in the chosen solvent of known concentrations.

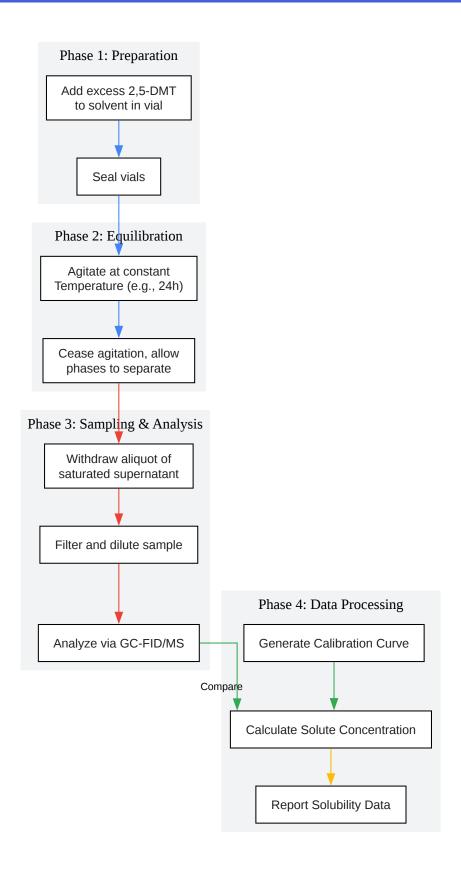
· Quantification:

- Analyze the calibration standards and the diluted sample using a validated GC-FID or GC-MS method.
- Construct a calibration curve by plotting the analytical signal versus the concentration of the standards.
- Determine the concentration of 2,5-dimethoxytetrahydrofuran in the diluted sample from the calibration curve.

Calculation of Solubility:

- Calculate the original concentration in the saturated solution, accounting for the dilution factor.
- Express the solubility in desired units, such as g/100 mL of solvent or mol/L.





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Caption: Workflow for quantitative solubility determination.



Conclusion

2,5-Dimethoxytetrahydrofuran is a chemical of significant interest with established miscibility in common organic solvents like methanol, diethyl ether, and tetrahydrofuran. While a comprehensive quantitative solubility dataset is currently absent from the literature, this guide provides a detailed and robust experimental protocol that researchers can employ to generate this valuable data. The provided methodology, utilizing standard laboratory equipment, will enable the precise determination of solubility, thereby facilitating process optimization, reaction design, and the development of new applications for this versatile compound.

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